

7-Octynoic Acid: A Comprehensive Technical Review for Drug Development Professionals

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Compound of Interest

Compound Name: 7-Octynoic acid

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An in-depth examination of the synthesis, properties, and applications of **7-octynoic acid**, a versatile chemical tool in modern drug discovery.

Introduction

7-Octynoic acid is a medium-chain fatty acid characterized by a terminal alkyne group.[1] This unique structural feature makes it a valuable building block in the field of chemical biology and drug development, primarily utilized as a linker molecule in Proteolysis Targeting Chimeras (PROTACs) and as a substrate in bioorthogonal click chemistry reactions.[2][3] Its terminal alkyne allows for highly specific and efficient covalent bond formation with azide-functionalized molecules, enabling the precise construction of complex bioconjugates.[3] This technical guide provides a comprehensive review of the synthesis, chemical properties, and key applications of **7-octynoic acid**, with a focus on experimental protocols and quantitative data relevant to researchers and scientists in drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **7-octynoic acid** is provided in the table below. These data are essential for its handling, characterization, and application in chemical synthesis.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₂	[1]
Molecular Weight	140.18 g/mol	
IUPAC Name	oct-7-ynoic acid	
CAS Number	10297-09-3	
Appearance	Liquid	
pKa (Predicted)	4.74 ± 0.10	
Solubility	DMSO: 150 mg/mL (1070.05 mM), Water: 5 mg/mL (35.67 mM)	

Synthesis of 7-Octynoic Acid

The synthesis of **7-octynoic acid** can be achieved through a two-step process starting from 2-octyn-1-ol. The first step involves an "alkyne-zipper" reaction to isomerize the internal alkyne to a terminal alkyne, yielding 7-octyn-1-ol. The subsequent step is the oxidation of the terminal alcohol to a carboxylic acid.

Experimental Protocol: Synthesis of 7-Octyn-1-ol

This protocol is adapted from a known procedure for the isomerization of internal alkynyl alcohols.

Materials:

- 2-octyn-1-ol
- Sodium hydride (NaH, 50 wt% in mineral oil)
- 1,3-Propanediamine
- Hexane (dry)

- Methanol
- Water
- Chloroform
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a dry hexane solution of 1,3-propanediamine (6.5 eq.), add sodium hydride (5.2 eq.) at 60 °C and stir for 10 minutes.
- Cool the reaction mixture to 0 °C and add 2-octyn-1-ol (1.0 eq.).
- Allow the reaction to warm to room temperature and stir for 3 hours.
- Quench the reaction by the addition of methanol and then water.
- Extract the mixture with chloroform.
- Wash the organic layer with water and dry over anhydrous sodium sulfate.
- Evaporate the solvent in vacuo.
- Purify the crude product by column chromatography on silica gel to obtain 7-octyn-1-ol. A reported yield for a similar reaction is 91%.

Experimental Protocol: Oxidation of 7-Octyn-1-ol to 7-Octynoic Acid

The oxidation of the primary alcohol 7-octyn-1-ol to the corresponding carboxylic acid can be accomplished using various methods. The Jones oxidation is a classic and effective method for this transformation.

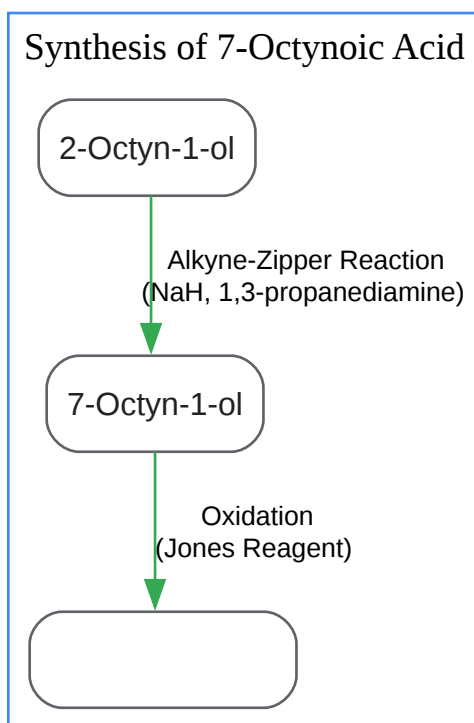
Materials:

- 7-octyn-1-ol
- Jones reagent (prepared from chromium trioxide, sulfuric acid, and water)
- Acetone
- Isopropanol (for quenching)

Procedure:

- Dissolve 7-octyn-1-ol in acetone and cool the solution in an ice bath.
- Slowly add Jones reagent to the solution with stirring. The reaction is exothermic.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding isopropanol until the orange-brown color of Cr(VI) is replaced by the green color of Cr(III).
- Remove the acetone by rotary evaporation.
- Extract the aqueous residue with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo to yield crude **7-octynoic acid**.
- Further purification can be achieved by chromatography if necessary.

DOT script for the synthesis workflow of **7-Octynoic Acid**:



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Caption: Synthetic pathway for **7-octynoic acid**.

Applications in Drug Development

The primary utility of **7-octynoic acid** in drug development stems from its terminal alkyne functionality, which is readily employed in two key technologies: click chemistry and the synthesis of PROTACs.

Click Chemistry

7-Octynoic acid is a versatile reagent for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry. This reaction enables the rapid and efficient formation of a stable triazole linkage between the alkyne on **7-octynoic acid** and an azide-containing molecule.

General Protocol for CuAAC:

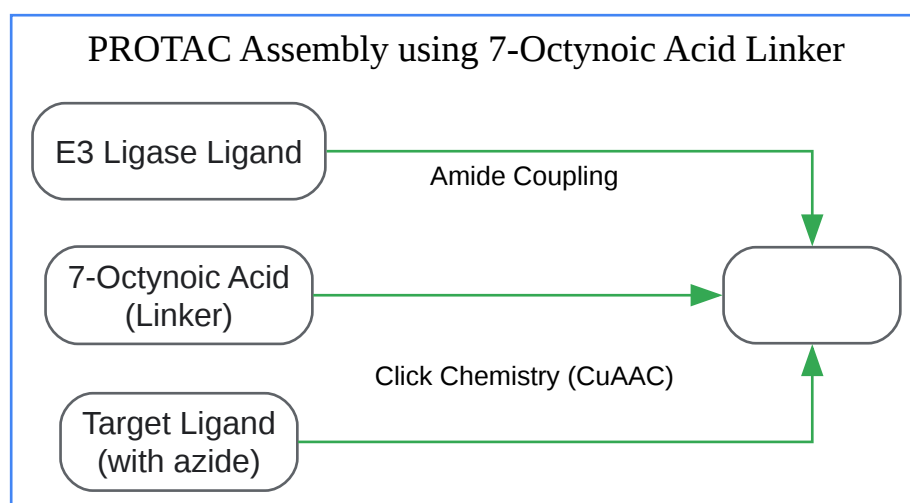
- Dissolve the alkyne-containing molecule (e.g., **7-octynoic acid** derivative) and the azide-containing molecule in a suitable solvent (e.g., DMSO, t-BuOH/water).
- Add a copper(I) source, such as copper(II) sulfate with a reducing agent like sodium ascorbate.
- The reaction typically proceeds at room temperature and is often complete within a few hours.

The high efficiency and bioorthogonality of this reaction make it ideal for labeling biomolecules, synthesizing complex drug conjugates, and preparing functionalized materials.

PROTAC Synthesis

PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation. These molecules consist of a ligand for the target protein, a ligand for an E3 ligase, and a chemical linker. **7-Octynoic acid** is frequently incorporated into the linker component. The terminal alkyne allows for the convenient connection of the two ligands using click chemistry.

DOT script for the role of **7-Octynoic Acid** in PROTAC formation:



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Caption: Role of **7-octynoic acid** in PROTAC synthesis.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of publicly available data on the specific biological activities of **7-octynoic acid** itself. While its structural analog, 7-octenoic acid, has been investigated for anti-inflammatory and other properties, these findings cannot be directly extrapolated to **7-octynoic acid** due to the significant difference between an alkene and an alkyne functional group.

The primary role of **7-octynoic acid** in a biological context is as a component of larger molecules, such as PROTACs. In these constructs, the biological activity is determined by the warhead that binds to the target protein and the E3 ligase ligand. The **7-octynoic acid**-derived linker serves a structural role, optimizing the distance and orientation between the two ends of the PROTAC to facilitate the formation of a productive ternary complex.

Future research is warranted to explore the intrinsic biological effects of **7-octynoic acid**, including its potential interactions with metabolic pathways, effects on cell signaling, and overall cytotoxicity. Such studies would provide a more complete understanding of this molecule and could reveal novel applications beyond its current use as a chemical linker.

Conclusion

7-Octynoic acid is a valuable and versatile chemical tool for drug discovery and development. Its straightforward synthesis and the reactivity of its terminal alkyne group make it an ideal component for constructing complex molecules through click chemistry, most notably in the rapidly advancing field of targeted protein degradation with PROTACs. While its intrinsic biological properties remain largely unexplored, its utility as a linker is well-established. For researchers, scientists, and drug development professionals, a thorough understanding of the synthesis and chemical reactivity of **7-octynoic acid** is essential for its effective application in the design and creation of novel therapeutic agents. Further investigation into the biological effects of **7-octynoic acid** could potentially unveil new avenues for its use in medicine.

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